

Method for producing sodium humate by reacting humic acid with sodium hydroxide.

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Compound of Interest

Compound Name: Humic acid sodium salt

Cat. No.: B1343089

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Application Notes: Production and Pharmaceutical Potential of Sodium Humate

Introduction

Sodium humate is the sodium salt of humic acid, a principal component of humic substances which are formed through the decomposition of organic matter.[1][2] This complex macromolecular compound is characterized by its dark color and high solubility in water, particularly under alkaline conditions.[3] Rich in functional groups such as carboxyls and phenolates, sodium humate exhibits strong absorption, chelation, and ion exchange capabilities.[4] While widely utilized in agriculture as a soil conditioner and in animal feed as a growth stimulant[1][3][5], there is growing interest in its pharmaceutical applications.[5][6] Research suggests potential anti-inflammatory, detoxifying, and immunomodulatory effects, making it a compound of interest for drug development and therapeutic applications.[6][7] These application notes provide detailed protocols for the synthesis of sodium humate via the reaction of humic acid with sodium hydroxide, targeting researchers in both scientific and drug development fields.

Chemical Principle

The production of sodium humate from humic acid is a classic acid-base neutralization reaction. Humic acid (HA), a weak acid due to its carboxylic (-COOH) and phenolic (-OH) functional groups, reacts with a strong base, sodium hydroxide (NaOH).[8][9] The hydroxide

ions (OH^-) from NaOH accept protons (H^+) from the acidic groups of humic acid, forming water (H_2O) and the sodium salt of humic acid (sodium humate). This conversion to its sodium salt form significantly increases its water solubility and bioavailability.[\[1\]](#)

General Reaction: $\text{R-COOH} + \text{NaOH} \rightarrow \text{R-COONa} + \text{H}_2\text{O}$ [\[8\]](#)

Data Presentation: Summary of Materials and Product Specifications

Quantitative data from various sources are summarized below to provide a baseline for experimental design and quality control.

Table 1: Raw Material Characteristics

Parameter	Source Material	Typical Content	Notes
Humic Acid Content	Leonardite / Lignite	60% - 70%	Leonardite is a type of oxidized lignite and is a preferred source due to its high humic acid content. [3] [10]
Peat / Weathered Coal	35% - 45%	Also viable sources for humic acid extraction. [3] [11]	
Particle Size	Crushed Coal	< 80 mesh	Crushing the raw material increases the surface area, enhancing reaction efficiency. [10] [11]

Table 2: Product Specifications for Sodium Humate

Parameter	Specification	Method/Instrument	Reference
Appearance	Black Powder or Flakes/Crystals	Visual	[12] [13]
Humic Acid Content (dry basis)	≥ 50% - 70%	HPLC / Gravimetric	[10] [12] [14]
Water Solubility	≥ 90% - 100%	Gravimetric	[10] [12] [13] [14]
pH	8.0 - 11.0	pH Meter	[10] [12] [14] [15]
Moisture Content	≤ 15%	Gravimetric	[10]

Experimental Protocols

Two primary protocols are presented: a lab-scale synthesis suitable for research purposes and a generalized industrial production workflow.

Protocol 1: Laboratory-Scale Synthesis of Sodium Humate

This protocol is adapted from methods described for research and small-batch production.[\[16\]](#)

Materials:

- Humic acid powder (10 g)
- Sodium hydroxide (NaOH)
- Distilled water
- Magnetic stirrer with heating plate
- Beakers (250 mL)
- pH meter or pH strips
- Petri dishes or evaporating dish

- Drying oven

Procedure:

- Preparation of NaOH Solution: Prepare a 0.1 N NaOH solution by dissolving 0.4 g of NaOH in 100 mL of distilled water.
- Reaction:
 - Place 1.0 g of humic acid powder into a 250 mL beaker.
 - Add 10 mL of the 0.1 N NaOH solution to the humic acid while stirring.[\[16\]](#)
 - Continue mixing on a magnetic stirrer at room temperature until the humic acid is completely dissolved, forming a dark, aqueous solution of sodium humate.[\[16\]](#) The pH of the resulting solution should be in the alkaline range (9-10).[\[12\]](#)[\[13\]](#)
- Purification (Optional):
 - To remove any insoluble impurities, centrifuge the solution and decant the supernatant.
 - For higher purity, the humic acid can be first precipitated from an alkaline extract using an acid (e.g., 15% HCl to pH 3), washed, and then re-dissolved in NaOH solution.[\[16\]](#)
- Drying:
 - Pour the sodium humate solution into a petri dish or evaporating dish.[\[16\]](#)
 - Dry the solution in a drying oven at a controlled temperature of 60°C until a constant weight is achieved, yielding solid sodium humate.[\[16\]](#)
- Characterization: The final product can be characterized by determining its humic acid content, water solubility, and pH. Analytical techniques like Fourier Transform Infrared Spectroscopy (FTIR) and Thermogravimetric Analysis (TGA) can also be used for structural and thermal characterization.[\[17\]](#)

Protocol 2: Generalized Industrial Production Workflow

This protocol outlines the key steps used in larger-scale manufacturing of sodium humate.[2][3][10]

Materials & Equipment:

- Humic acid source (e.g., Leonardite)
- Sodium hydroxide (NaOH) solution (e.g., 4% solution)[16]
- Industrial reaction kettle with heating and agitation
- Filtration system (e.g., filter press)
- (Optional) Ion exchange column
- Vacuum evaporator
- Drying system (e.g., spray dryer)

Procedure:

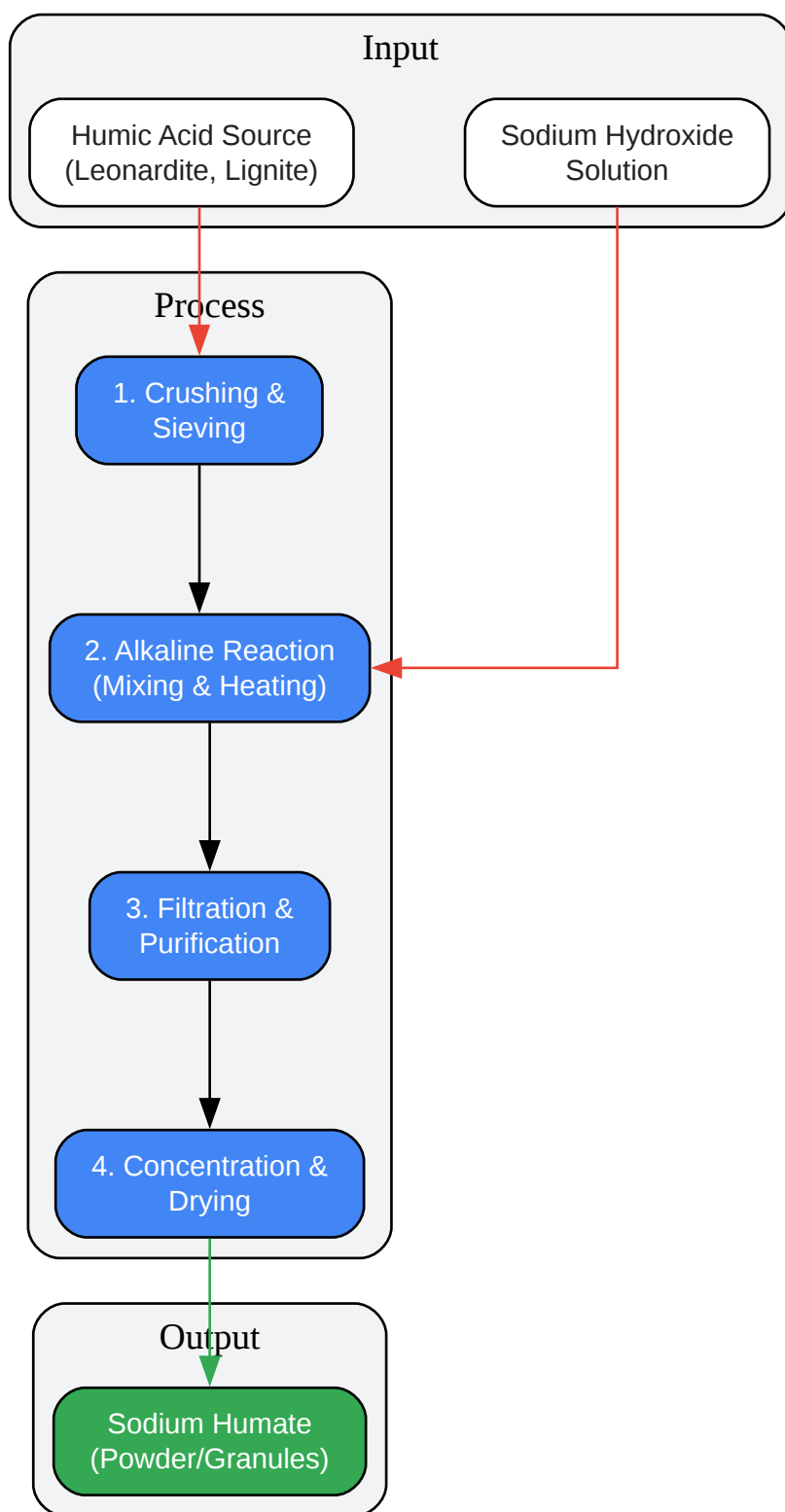
- Raw Material Pre-treatment: The raw material (e.g., leonardite) is crushed and sieved to a fine powder (e.g., < 80 mesh) to maximize reaction efficiency.[10]
- Alkaline Extraction: The powdered raw material is mixed with an alkaline solution, typically sodium hydroxide, in a reaction kettle.[1][10] The mixture is heated (e.g., to 90°C or boiling point) and agitated for a set period (e.g., 2 hours) to convert the insoluble humic acid into water-soluble sodium humate.[4][16]
- Filtration and Purification: The resulting slurry undergoes multi-stage filtration to remove solid impurities like sand and residual coal.[10] For applications requiring high purity, such as in pharmaceuticals, ion exchange technology may be used to remove heavy metals.[10]
- Concentration: The purified sodium humate solution is concentrated, often using a vacuum evaporator, to produce a high-density liquid.[10]
- Drying: The concentrated liquid is dried to produce the final solid product. Common methods include spray drying or drum drying, which yield a fine powder or granules.[1][10] The

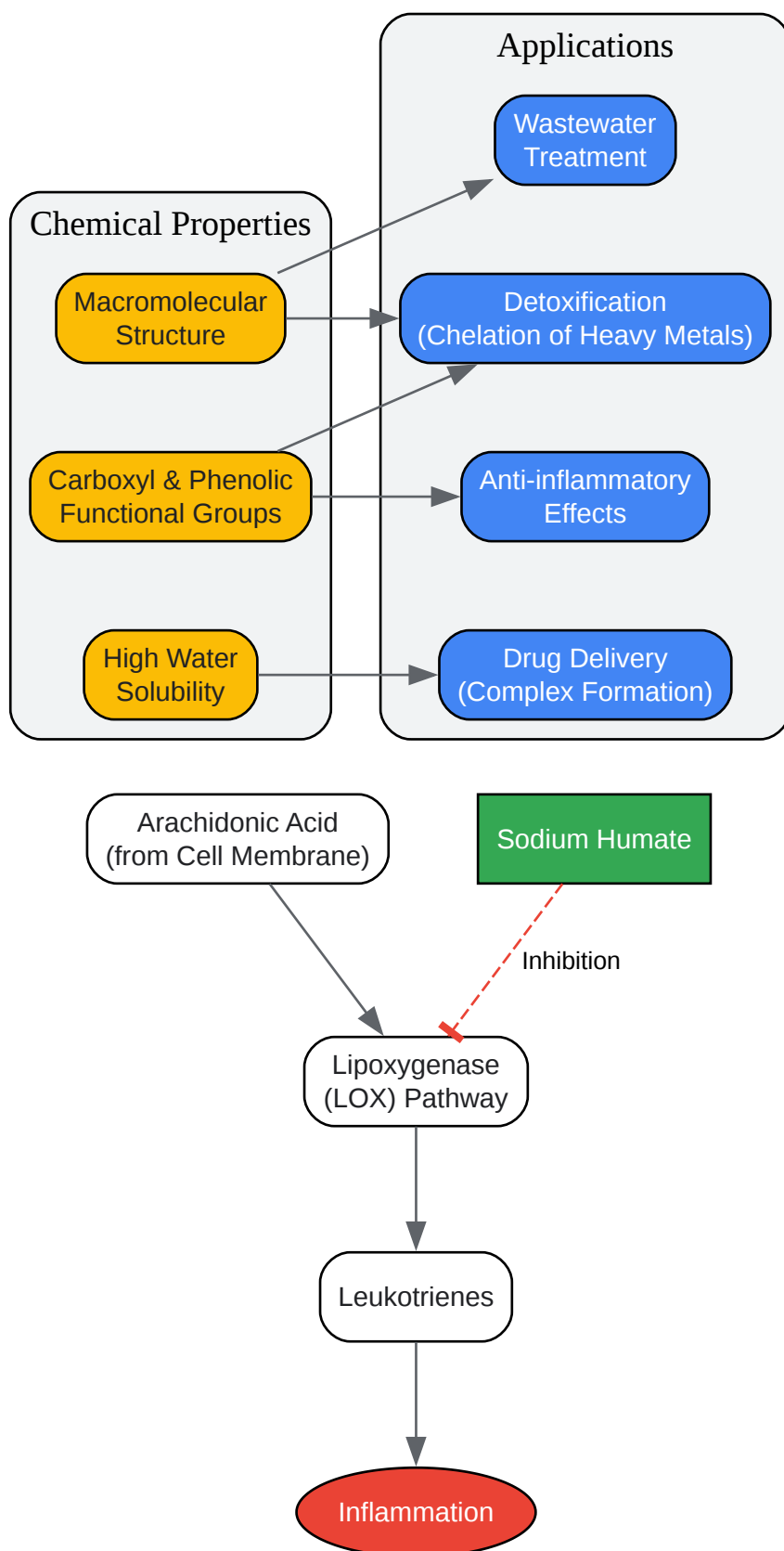
product is dried to a final moisture content of $\leq 15\%$.[\[10\]](#)

Visualizations

Workflow for Sodium Humate Production

The following diagram illustrates the general workflow for producing sodium humate from a raw humic acid source.





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